

# Physicochemical Profile of (E)-5-Octadecene: A Technical Guide

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## Compound of Interest

Compound Name: (E)-5-Octadecene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical characteristics of **(E)-5-Octadecene**. The information is curated for professionals in research and development, with a focus on clear data presentation, detailed experimental methodologies, and visual representation of relevant biological pathways.

## Core Physicochemical Data

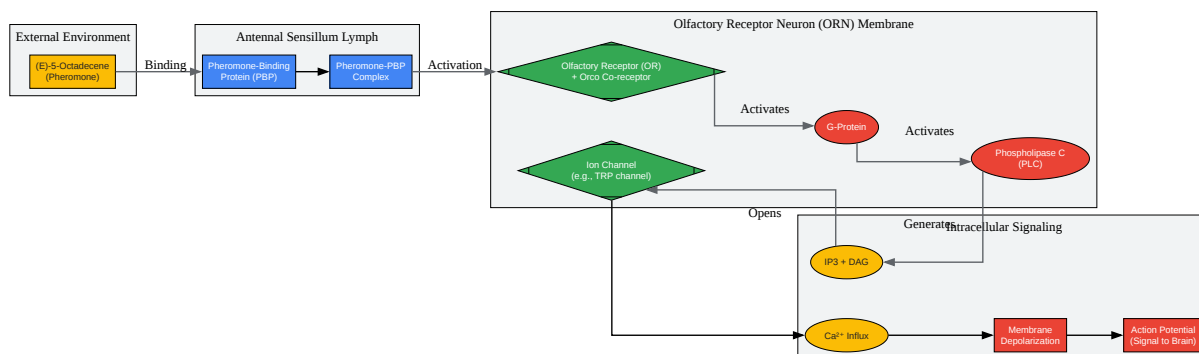
**(E)-5-Octadecene** is a long-chain alkene with the molecular formula  $C_{18}H_{36}$ .<sup>[1][2][3]</sup> It is recognized for its role as a sex pheromone or a related chemical component in certain insect species, notably the rice stem borer moth (*Chilo suppressalis*).<sup>[4]</sup> The following tables summarize its key physicochemical properties.

Identifier	Value	Source
IUPAC Name	(E)-octadec-5-ene	PubChem
Molecular Formula	$C_{18}H_{36}$	<sup>[1][2][3][5]</sup>
Molecular Weight	252.48 g/mol	<sup>[2][5]</sup>
CAS Number	7206-21-5	<sup>[2][3][4]</sup>

Physical Property	Value	Conditions
Appearance	Typically exists as a solid at room temperature	Standard Temperature and Pressure
Boiling Point	322.2 ± 9.0 °C	at 760 mmHg (Predicted)[5]
Melting Point	Not explicitly available. However, trans-alkenes generally have higher melting points than their cis-isomers due to more efficient packing in the crystal lattice.[6][7] For comparison, the related compound 1-octadecene has a melting point of 14-16 °C.[8]	-
Density	0.8 ± 0.1 g/cm <sup>3</sup>	(Predicted)[4]
Vapor Pressure	0.0 ± 0.3 mmHg	at 25°C
Flash Point	150.4 ± 9.7 °C	-
Refractive Index	1.448	-
Solubility	Insoluble in water; soluble in nonpolar organic solvents.[9]	-
LogP (Octanol-Water Partition Coefficient)	9.8	-

## Biological Relevance: Pheromone Signaling

**(E)-5-Octadecene** plays a crucial role in the chemical communication of the rice stem borer moth, *Chilo suppressalis*, where it acts as a component of the female's sex pheromone blend, influencing male mating behavior. The detection of this pheromone by male moths initiates a complex signaling cascade within their olfactory system. A generalized pathway for moth pheromone reception is depicted below.



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